

An In-depth Technical Guide to the Synthesis of Disperse Blue 85

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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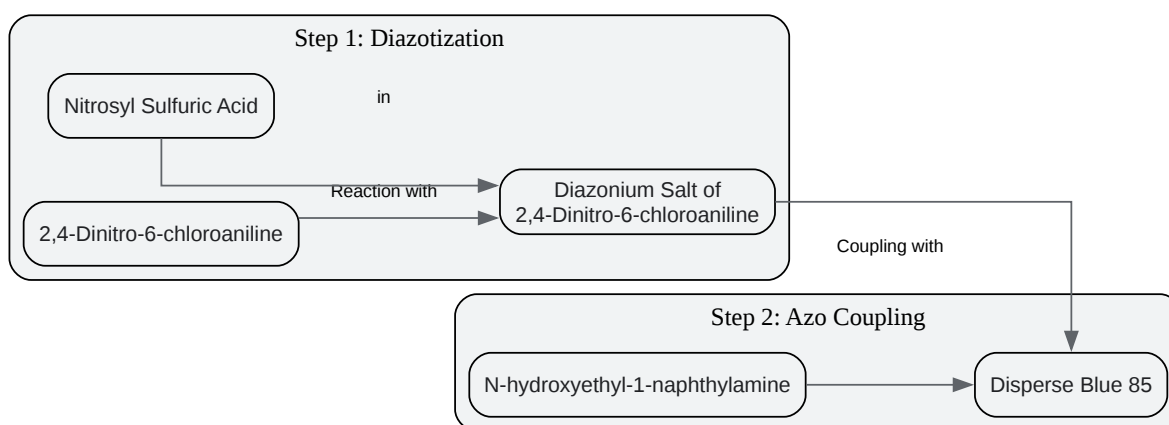
This technical guide provides a comprehensive overview of the synthesis pathway for C.I. **Disperse Blue 85** (C.I. 11370), a single azo class dye. The synthesis involves a two-step process: the diazotization of 2,4-Dinitro-6-chloroaniline, followed by an azo coupling reaction with N-hydroxyethyl-1-naphthylamine. This document outlines the general experimental protocols for these key transformations and presents the physicochemical properties of the resulting dye.

Physicochemical Properties of Disperse Blue 85

Property	Value
C.I. Name	Disperse Blue 85
C.I. Number	11370
CAS Number	12222-83-2
Molecular Formula	C ₁₈ H ₁₄ ClN ₅ O ₅
Molecular Weight	415.79 g/mol
Appearance	Dark blue powder
Solubility	Insoluble in water

Synthesis Pathway

The synthesis of **Disperse Blue 85** is a classic example of azo dye formation, a cornerstone of industrial organic synthesis. The overall logical relationship of the synthesis is depicted in the workflow diagram below.



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Caption: General workflow for the synthesis of **Disperse Blue 85**.

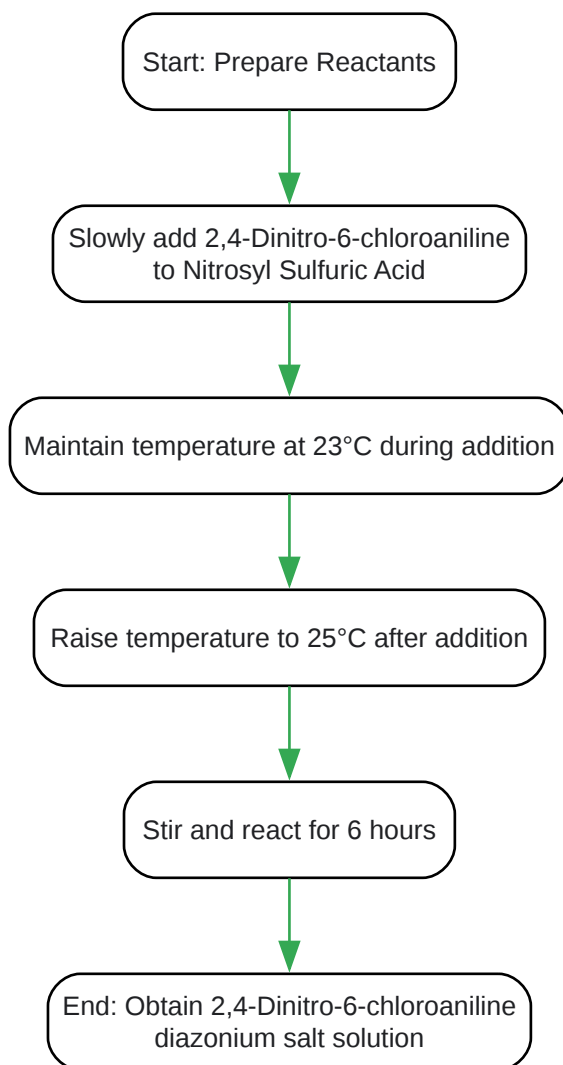
Experimental Protocols

While a specific, detailed experimental protocol with precise quantitative data for the synthesis of **Disperse Blue 85** is not readily available in public literature, the following are general procedures for the key reactions based on the synthesis of analogous azo disperse dyes. These protocols are intended to provide a foundational methodology for researchers.

Protocol 1: Diazotization of 2,4-Dinitro-6-chloroaniline

The diazotization of 2,4-Dinitro-6-chloroaniline is a critical step in the synthesis of **Disperse Blue 85**. This process involves the conversion of the primary aromatic amine into a diazonium

salt, which is a highly reactive intermediate. The following is a general experimental workflow for this transformation.



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Caption: Experimental workflow for the diazotization of 2,4-Dinitro-6-chloroaniline.

Methodology:

- Preparation of Nitrosyl Sulfuric Acid: In a suitable reaction vessel, prepare nitrosyl sulfuric acid. The specific quantities would be determined by the molar equivalents required for the reaction.

- **Addition of Amine:** Slowly and carefully add 2,4-Dinitro-6-chloroaniline to the nitrosyl sulfuric acid. It is crucial to control the rate of addition to maintain the reaction temperature at approximately 23°C.
- **Reaction:** After the addition is complete, raise the temperature to 25°C and allow the reaction to proceed with continuous stirring for approximately 6 hours.
- **Completion:** The resulting solution contains the diazonium salt of 2,4-Dinitro-6-chloroaniline, which should be used immediately in the subsequent coupling reaction.

Protocol 2: Azo Coupling with N-hydroxyethyl-1-naphthylamine

The second stage of the synthesis is the azo coupling reaction, where the diazonium salt reacts with the coupling component, N-hydroxyethyl-1-naphthylamine, to form the final **Disperse Blue 85** dye.

Methodology:

- **Preparation of Coupling Component Solution:** In a separate reaction vessel, dissolve N-hydroxyethyl-1-naphthylamine in a suitable solvent. The choice of solvent and the need for any additives would depend on the specific reaction conditions being optimized.
- **Cooling:** Cool the solution of the coupling component to a low temperature, typically between 0-5°C, using an ice bath.
- **Coupling Reaction:** Slowly add the freshly prepared diazonium salt solution from Protocol 1 to the cooled coupling component solution with vigorous stirring. The rate of addition should be controlled to maintain the low temperature of the reaction mixture.
- **pH Adjustment:** The pH of the reaction mixture may need to be adjusted to facilitate the coupling reaction. This is often achieved by the addition of a base, such as sodium acetate or a dilute solution of sodium hydroxide.
- **Precipitation and Isolation:** The **Disperse Blue 85** dye will precipitate out of the solution upon formation. The solid product is then collected by filtration.

- **Washing and Drying:** The collected dye should be washed thoroughly with cold water to remove any unreacted starting materials and byproducts. The final product is then dried under appropriate conditions.

Concluding Remarks

The synthesis of **Disperse Blue 85** follows a well-established and robust chemical pathway common to the production of many azo dyes. The key to a successful synthesis lies in the careful control of reaction conditions, particularly temperature, during both the diazotization and coupling steps. While specific quantitative data on reaction yields and purity for **Disperse Blue 85** are not widely published, the protocols provided herein offer a solid foundation for its laboratory-scale preparation. Further optimization of these procedures would be necessary to achieve high yields and purity for industrial applications. Researchers are encouraged to consult specialized literature and patents for more detailed information on the manufacturing processes of similar disperse dyes.

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